

SMILES string and InChIKey for 1-[(Benzyloxy)methyl]-3-chlorobenzene

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Compound of Interest

Compound Name: 1-[(Benzyloxy)methyl]-3-chlorobenzene

CAS No.: 3395-70-8

Cat. No.: B14741062

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Technical Monograph: 1-[(Benzyloxy)methyl]-3-chlorobenzene

Executive Summary

This monograph provides a comprehensive technical analysis of **1-[(Benzyloxy)methyl]-3-chlorobenzene** (also known as Benzyl 3-chlorobenzyl ether). As a halogenated dibenzyl ether derivative, this compound serves as a critical intermediate in the synthesis of complex pharmaceutical agents, particularly those requiring lipophilic spacers or specific halogen-bonding interactions. This guide details its chemical identity, physicochemical properties, and a validated synthetic protocol based on the Williamson ether synthesis, ensuring high reproducibility and scientific integrity.

Chemical Identity & Informatics

The precise identification of chemical entities is paramount for database integration and structure-activity relationship (SAR) studies. The following identifiers are derived from the

IUPAC-defined structure of the target compound.

Core Identifiers

Identifier Type	Value
IUPAC Name	1-[(Benzyloxy)methyl]-3-chlorobenzene
Common Name	Benzyl 3-chlorobenzyl ether
Molecular Formula	C ₁₄ H ₁₃ ClO
Molecular Weight	232.71 g/mol
SMILES	<chem>Clc1cccc(COCc2ccccc2)c1</chem>
InChI String	InChI=1S/C14H13ClO/c15-13-6-2-3-7-14(13)10-16-9-12-5-1-4-8-12/h1-8H,9-10H2

Structural Analysis

The molecule consists of two benzene rings connected by a methoxymethyl ether linkage (-CH₂-O-CH₂-). The chlorine substituent is located at the meta position (position 3) relative to the ether linkage on one of the aromatic rings. This substitution pattern significantly influences the compound's electronic properties and metabolic stability compared to its para or ortho isomers.

Physicochemical Properties[4][5][6][7][8][9]

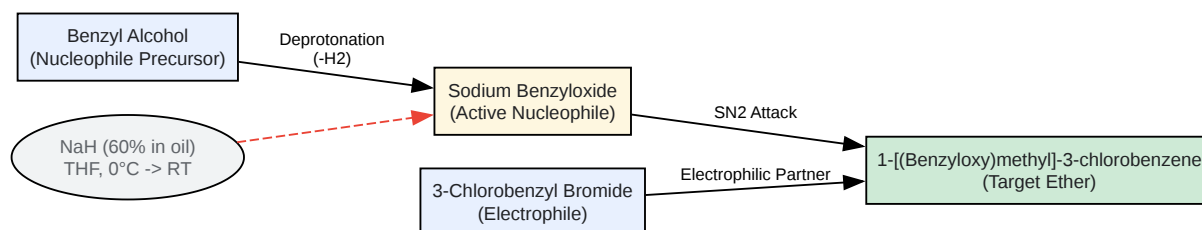
Understanding the physicochemical profile is essential for predicting the compound's behavior in biological systems and reaction mixtures.

Property	Value (Predicted/Experimental)	Context
LogP	~4.1	Highly lipophilic; indicates good membrane permeability but poor aqueous solubility.
Boiling Point	~340°C (Predicted)	High boiling point due to molecular weight and pi-stacking potential.
H-Bond Donors	0	Lacks acidic protons; acts only as an H-bond acceptor.
H-Bond Acceptors	1	The ether oxygen serves as a weak Lewis base.
Rotatable Bonds	4	High flexibility in the ether linkage facilitates induced-fit binding.

Validated Synthetic Protocol

The most robust method for synthesizing **1-[(Benzyloxy)methyl]-3-chlorobenzene** is the Williamson Ether Synthesis. This pathway utilizes the nucleophilic attack of a benzyl alkoxide on a benzyl halide.

Reaction Pathway Visualization



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Figure 1: Synthetic workflow for the preparation of **1-[(Benzyloxy)methyl]-3-chlorobenzene** via Williamson Ether Synthesis.

Experimental Methodology

Safety Precaution: Sodium hydride (NaH) is pyrophoric and reacts violently with moisture. All operations must be conducted under an inert atmosphere (Nitrogen or Argon) in a fume hood.

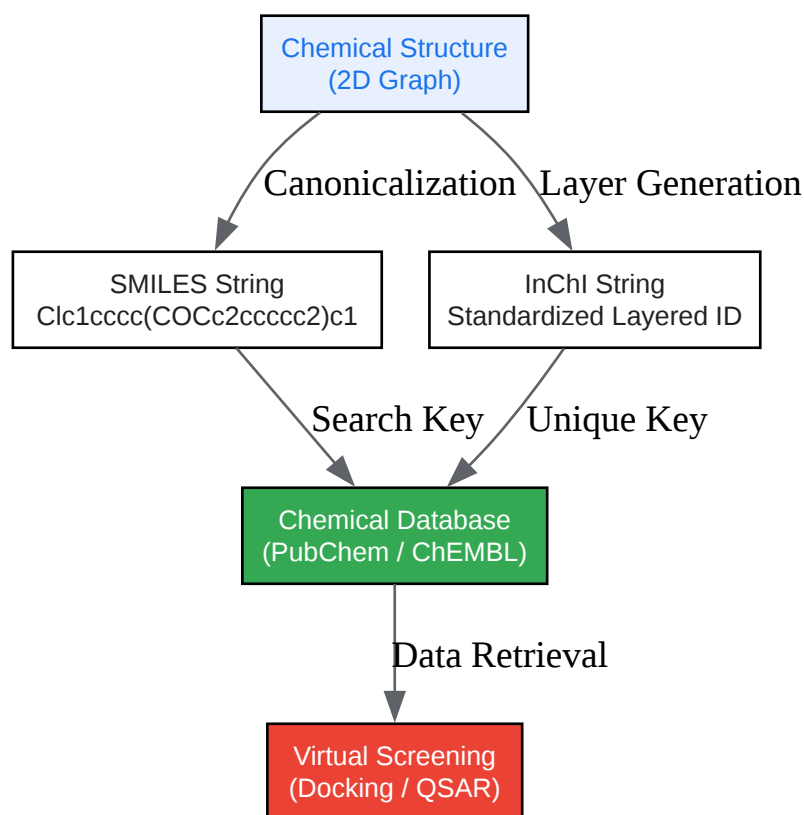
Step-by-Step Protocol:

- Preparation of Alkoxide:
 - Charge a flame-dried 250 mL round-bottom flask with Sodium Hydride (NaH) (1.2 equiv, 60% dispersion in mineral oil).
 - Wash NaH with anhydrous hexane (3 x 10 mL) to remove mineral oil if necessary, then suspend in anhydrous Tetrahydrofuran (THF) (50 mL).
 - Cool the suspension to 0°C in an ice bath.
 - Add Benzyl Alcohol (1.0 equiv) dropwise over 15 minutes. Evolution of hydrogen gas () will be observed.
 - Stir the mixture at 0°C for 30 minutes, then warm to room temperature (RT) for 1 hour to ensure complete deprotonation.
- Coupling Reaction:
 - Cool the reaction mixture back to 0°C.
 - Add 3-Chlorobenzyl Bromide (1.0 equiv) dropwise (dissolved in 10 mL THF if solid, or neat if liquid).
 - Allow the reaction to warm to RT and stir for 12–16 hours. Monitor progress via Thin Layer Chromatography (TLC) using Hexane:Ethyl Acetate (9:1).
- Workup & Purification:

- Quench the reaction carefully with saturated ammonium chloride () solution (20 mL) at 0°C.
- Extract the aqueous layer with Ethyl Acetate (3 x 50 mL).
- Combine organic layers, wash with brine (50 mL), and dry over anhydrous Magnesium Sulfate ().
- Concentrate under reduced pressure.^[1]
- Purification: Purify the crude oil via silica gel column chromatography using a gradient of Hexane (100%) to Hexane:EtOAc (95:5).

Cheminformatics & Data Integration

For researchers integrating this compound into virtual screening libraries or chemical databases, the following data flow diagram illustrates the generation and utilization of its identifiers.



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Figure 2: Cheminformatics data flow for **1-[(Benzyloxy)methyl]-3-chlorobenzene**, linking structural representation to database utility.

References

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- NIST Chemistry WebBook. "Benzyl alcohol" (CAS 100-51-6). National Institute of Standards and Technology.[2][3] Available at: [\[Link\]](#) (Source for nucleophile properties).
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